

Preliminary Toxicity Screening of Smtin-T140: Information Not Available

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Compound of Interest

Compound Name: Smtin-T140

Cat. No.: B12404392

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Despite a comprehensive search of publicly available scientific literature and databases, no information was found on a compound specifically designated as "**Smtin-T140**."

This includes searches for the exact term, as well as variations in spelling (e.g., "Smatin-T140," "Smitin-T140") and individual components of the name ("Smtin," "T140").

The search did yield information on two separate entities that may be related to the requested topic:

- Smitin: A novel, large protein found in smooth muscle that is similar to titin. It is believed to play a role in the organization of myosin filaments within the contractile apparatus of smooth muscle cells.^[1]
- T140: A 14-amino acid peptide that acts as an antagonist to the CXCR4 receptor. T140 and its analogs have been investigated for their potential as anti-HIV agents and as anti-metastatic agents in cancer therapy.^[2]

It is plausible that "**Smtin-T140**" could refer to a novel, proprietary, or as-yet-unpublished conjugate or derivative that combines a component related to the protein "Smitin" with the peptide "T140." However, without any published data, it is impossible to provide any information on its preliminary toxicity, experimental protocols, or associated signaling pathways.

Therefore, the requested in-depth technical guide or whitepaper on the preliminary toxicity screening of **Smtin-T140** cannot be generated at this time due to the complete absence of

available information on this specific substance. Further research and publication by the entity that has designated this compound name would be required before such a document could be created.

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References

- 1. Smitin, a novel smooth muscle titin-like protein, interacts with myosin filaments in vivo and in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. T140 analogs as CXCR4 antagonists identified as anti-metastatic agents in the treatment of breast cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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